

# physical and chemical properties of E-3-(METHYL PHENYL AMINO)-2-PROPENAL

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## Compound of Interest

Compound Name: *E-3-(METHYL PHENYL AMINO)-2-PROPENAL*

Cat. No.: B087139

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## Technical Guide: E-3-(Methylphenylamino)-2-propenal

For Researchers, Scientists, and Drug Development Professionals

## Introduction

E-3-(Methylphenylamino)-2-propenal, also known as (E)-3-(N-methylanilino)prop-2-enal, is an organic compound with the chemical formula  $C_{10}H_{11}NO$ . It belongs to the class of enaminones, which are characterized by a conjugated system of an amine, a carbon-carbon double bond, and a carbonyl group. This structural motif makes it a versatile intermediate in organic synthesis. This technical guide provides a comprehensive overview of the known physical and chemical properties, synthesis protocols, and potential applications of E-3-(Methylphenylamino)-2-propenal, based on publicly available data.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of E-3-(Methylphenylamino)-2-propenal is presented in Table 1. It is important to note that while some properties are well-documented, specific experimental data for melting point, boiling point, and solubility are not readily available in the public domain. The compound is generally described as a solid.[\[1\]](#)

Table 1: Physical and Chemical Properties of E-3-(Methylphenylamino)-2-propenal

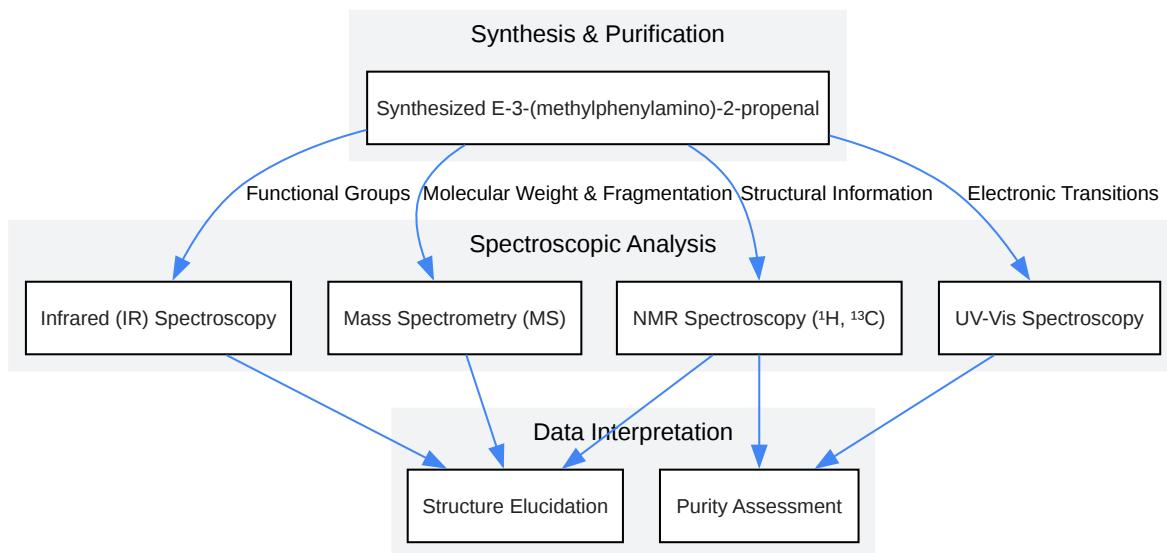
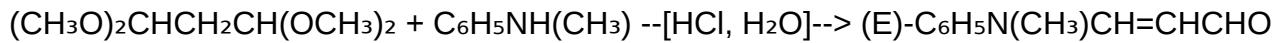
| Property          | Value  | Source              |
|-------------------|--|---------------------|
| IUPAC Name        | (E)-3-(N-methylanilino)prop-2-enal   | <a href="#">[2]</a> |
| Synonyms          | (2E)-3-(Methylphenylamino)-2-propenal, 3-(Methyl(phenyl)amino)acrylaldehyde, 3-(N-Phenyl-N-methyl)aminoacrolein, trans-3-(N-Methylanilino)acrolein | <a href="#">[2]</a> |
| CAS Numbers       | 34900-01-1, 14189-82-3   | <a href="#">[2]</a> |
| Molecular Formula | C <sub>10</sub> H <sub>11</sub> NO   | <a href="#">[2]</a> |
| Molecular Weight  | 161.20 g/mol   | <a href="#">[2]</a> |
| Appearance        | Solid  | <a href="#">[1]</a> |
| Melting Point     | Data not available   |                     |
| Boiling Point     | Data not available   |                     |
| Solubility        | Data not available   |                     |

## Spectral Data

While public databases indicate the availability of spectral data for E-3-(Methylphenylamino)-2-propenal, the actual spectra (e.g., peak lists, images) are not publicly accessible.[\[2\]](#)

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of the compound. A general workflow for the spectroscopic characterization of a synthesized organic compound is depicted below.

## General Spectroscopic Analysis Workflow

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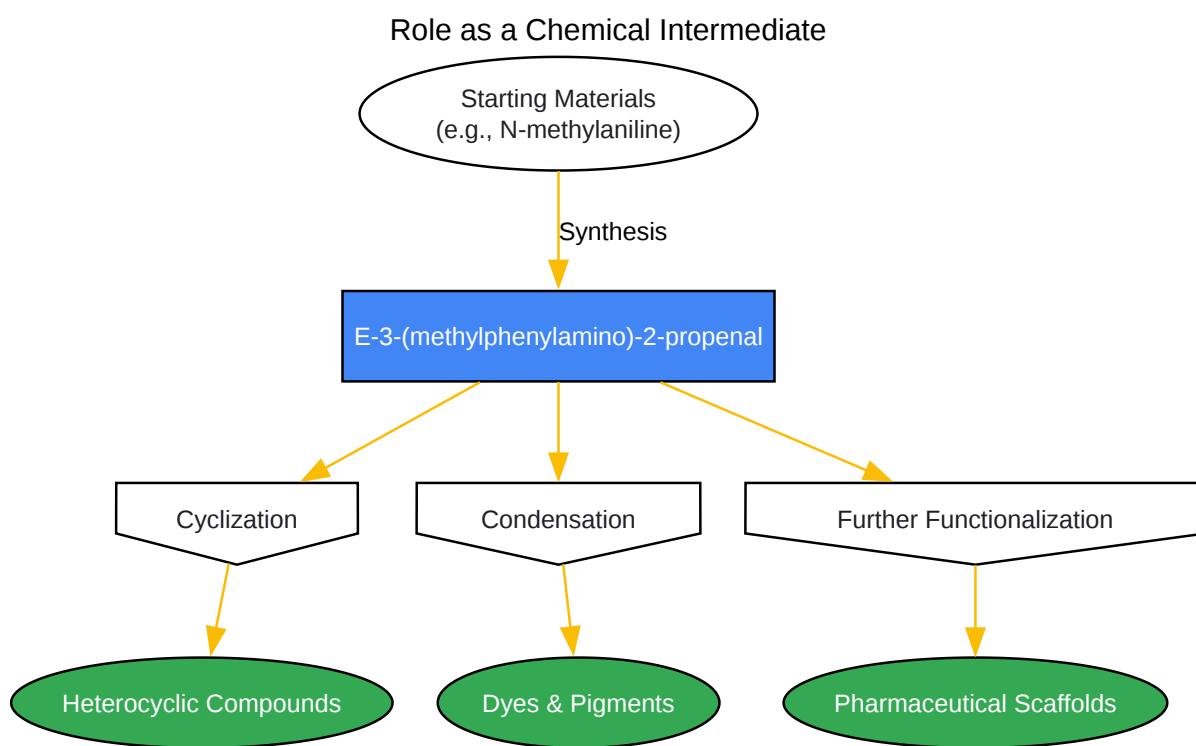
Synthesis from N-methylaniline and Propargyl Alcohol.

## Biological Activity and Applications

Specific studies on the biological activity or direct involvement in signaling pathways of E-3-(methylphenylamino)-2-propenal are limited in publicly available literature. Its primary role appears to be that of a chemical intermediate.

Derivatives of 3-aminoacrolein have been investigated for a range of biological activities, including antimicrobial and antifungal properties. These compounds serve as versatile building blocks for the synthesis of various heterocyclic compounds, some of which exhibit significant pharmacological effects.

The structural motif of E-3-(methylphenylamino)-2-propenal makes it a valuable precursor for the synthesis of more complex molecules, including pharmaceuticals and functional materials. For instance, it can be used in the synthesis of certain dyes and other specialty chemicals. The logical relationship of its role as an intermediate is depicted below.



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Role as a chemical intermediate.

## Conclusion

E-3-(Methylphenylamino)-2-propenal is a valuable chemical intermediate with well-defined synthetic routes. While comprehensive data on its physical properties and specific biological activities are not fully available in the public domain, its structural features suggest significant potential for use in the synthesis of a wide range of functional molecules. Further research into its properties and applications is warranted to fully explore its potential in drug development and materials science.

Disclaimer: This document is intended for informational purposes for a technical audience. The provided experimental protocols should be carried out by trained professionals in a suitably

equipped laboratory, with all appropriate safety precautions.

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## References

- 1. Human Metabolome Database:  $^1\text{H}$  NMR Spectrum (1D, 600 MHz,  $\text{H}_2\text{O}$ , experimental) (HMDB0003366) [hmdb.ca]
- 2. rsc.org [rsc.org]
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